

An In-depth Technical Guide to 4-Benzyl-1,3-dihydroquinoxalin-2-one

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Compound of Interest

Compound Name: 4-Benzyl-1,3-dihydroquinoxalin-2-one

Cat. No.: B190247

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Molecular Formula: C₁₅H₁₄N₂O

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Benzyl-1,3-dihydroquinoxalin-2-one**, a heterocyclic compound belonging to the quinoxalinone class. Quinoxaline derivatives are of significant interest in medicinal chemistry due to their wide range of biological activities. This document outlines the compound's chemical properties, a detailed potential synthesis protocol, and discusses its potential biological significance based on the activities of structurally related compounds.

Core Compound Properties

Quantitative data for **4-Benzyl-1,3-dihydroquinoxalin-2-one** is summarized in the table below. These properties are essential for its handling, characterization, and application in a research setting.

Property	Value	Source
Molecular Weight	238.28 g/mol	[1]
CAS Number	106595-91-9	[1] [2] [3] [4] [5]
Melting Point	130°C	[6]
Boiling Point	456.6°C at 760 mmHg	[7]
Density	1.202 g/cm³	[7]
LogP	2.84830	[7]

Synthesis Methodology

The synthesis of **4-Benzyl-1,3-dihydroquinoxalin-2-one** can be achieved through the cyclocondensation of N¹-benzylbenzene-1,2-diamine with an appropriate two-carbon electrophile, such as glyoxylic acid. This reaction is a standard method for the formation of the quinoxalinone ring system.[\[1\]](#)

Experimental Protocol: Synthesis of 4-Benzyl-1,3-dihydroquinoxalin-2-one

This protocol is based on established methods for the synthesis of similar quinoxalin-2-one derivatives and is a plausible route for the title compound.

Materials:

- N¹-benzylbenzene-1,2-diamine
- Glyoxylic acid monohydrate
- Ethanol
- Sodium hydroxide (10% aqueous solution)
- Decolorizing carbon
- Diatomaceous earth

Equipment:

- Round-bottomed flask (250 mL)
- Reflux condenser
- Heating mantle
- Magnetic stirrer
- Büchner funnel and flask
- Standard laboratory glassware

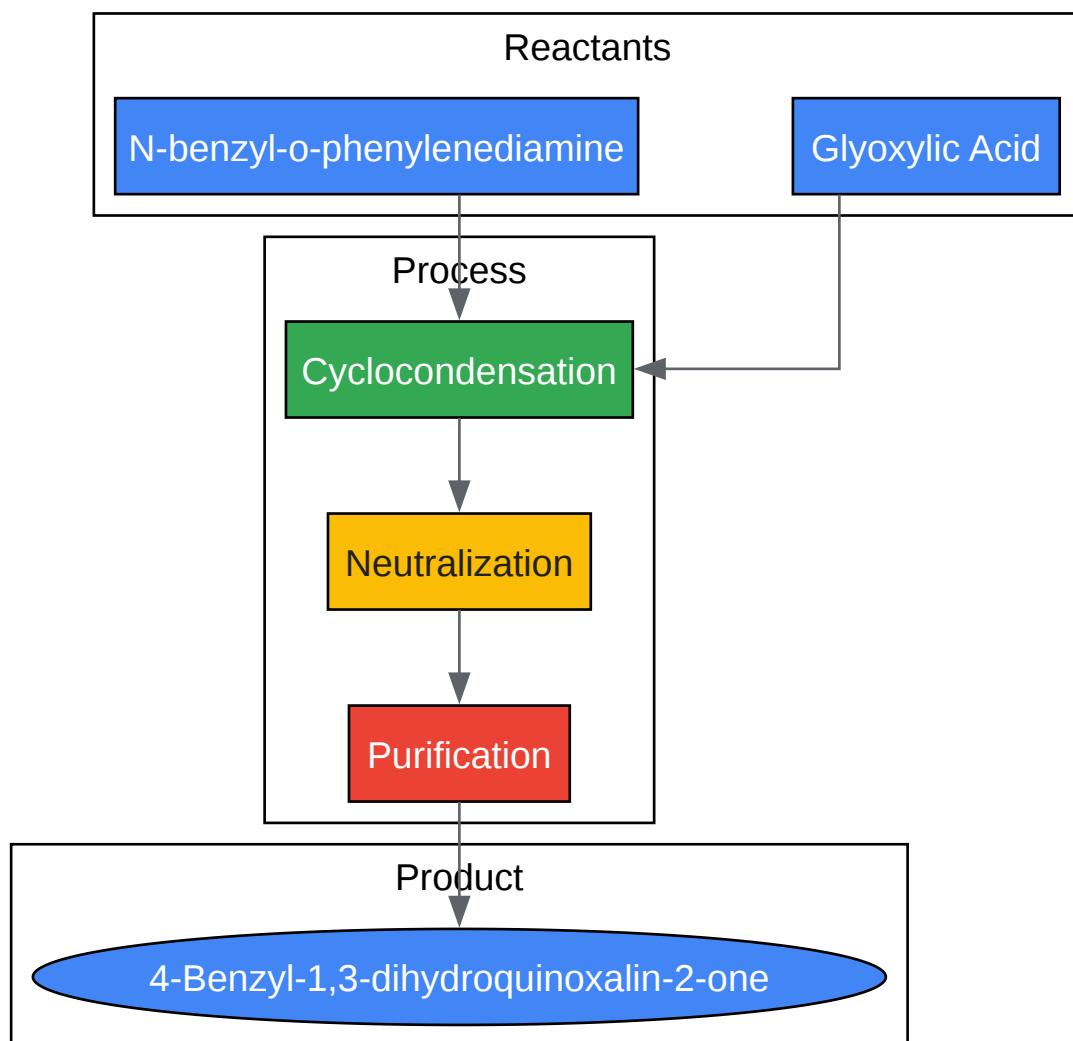
Procedure:

- Reaction Setup: In a 250 mL round-bottomed flask, dissolve N¹-benzylbenzene-1,2-diamine (0.1 mol) in 100 mL of ethanol.
- Addition of Reagent: To this solution, add a solution of glyoxylic acid monohydrate (0.11 mol) in 50 mL of ethanol dropwise with continuous stirring.
- Reflux: Once the addition is complete, equip the flask with a reflux condenser and heat the mixture to reflux for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Neutralization: After the reaction is complete, cool the mixture to room temperature. Slowly add 10% aqueous sodium hydroxide solution with constant stirring until the mixture is neutral to slightly alkaline (pH 7-8).
- Isolation of Crude Product: The crude **4-Benzyl-1,3-dihydroquinoxalin-2-one** will precipitate out of the solution. Collect the precipitate by vacuum filtration using a Büchner funnel. Wash the solid with cold water (2 x 50 mL).
- Purification:
 - Transfer the crude product to a 500 mL beaker and add 300 mL of boiling water.

- Add 1 g of decolorizing carbon and stir the suspension for 15 minutes.
- Filter the hot solution through a pre-heated Büchner funnel containing a pad of diatomaceous earth.
- Allow the filtrate to cool slowly to room temperature, and then cool further in an ice bath to complete crystallization.
- Collect the purified crystals by vacuum filtration, wash with a small amount of cold water, and dry in a vacuum oven at 60°C.

Synthesis Workflow

Synthesis Workflow for 4-Benzyl-1,3-dihydroquinoxalin-2-one



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Caption: A flowchart illustrating the key stages in the synthesis of **4-Benzyl-1,3-dihydroquinoxalin-2-one**.

Biological Activity and Potential Applications

While specific biological data for **4-Benzyl-1,3-dihydroquinoxalin-2-one** is not extensively reported in the available literature, the quinoxaline scaffold is a well-established pharmacophore present in numerous biologically active compounds. Derivatives of quinoxalin-2-one have demonstrated a wide spectrum of pharmacological activities.

General Activities of Quinoxalinone Derivatives:

- **Anticancer:** Many quinoxaline derivatives have been investigated for their potential as anticancer agents.^[8] They can act through various mechanisms, including the inhibition of protein kinases.
- **Antimicrobial:** The quinoxaline ring system is a core component of several antibacterial and antifungal agents.
- **Antiviral:** Certain quinoxaline derivatives have shown promise as antiviral compounds, including activity against HIV.
- **Anti-inflammatory:** Some compounds containing the quinoxaline moiety exhibit anti-inflammatory properties.
- **Central Nervous System (CNS) Activity:** Quinoxaline derivatives have been explored for their potential in treating neurological and psychiatric disorders.

Given the presence of the benzyl group at the N4 position, **4-Benzyl-1,3-dihydroquinoxalin-2-one** may exhibit specific interactions with biological targets, potentially leading to novel therapeutic applications. Further research is required to elucidate its specific biological profile.

Potential Mechanism of Action: Kinase Inhibition

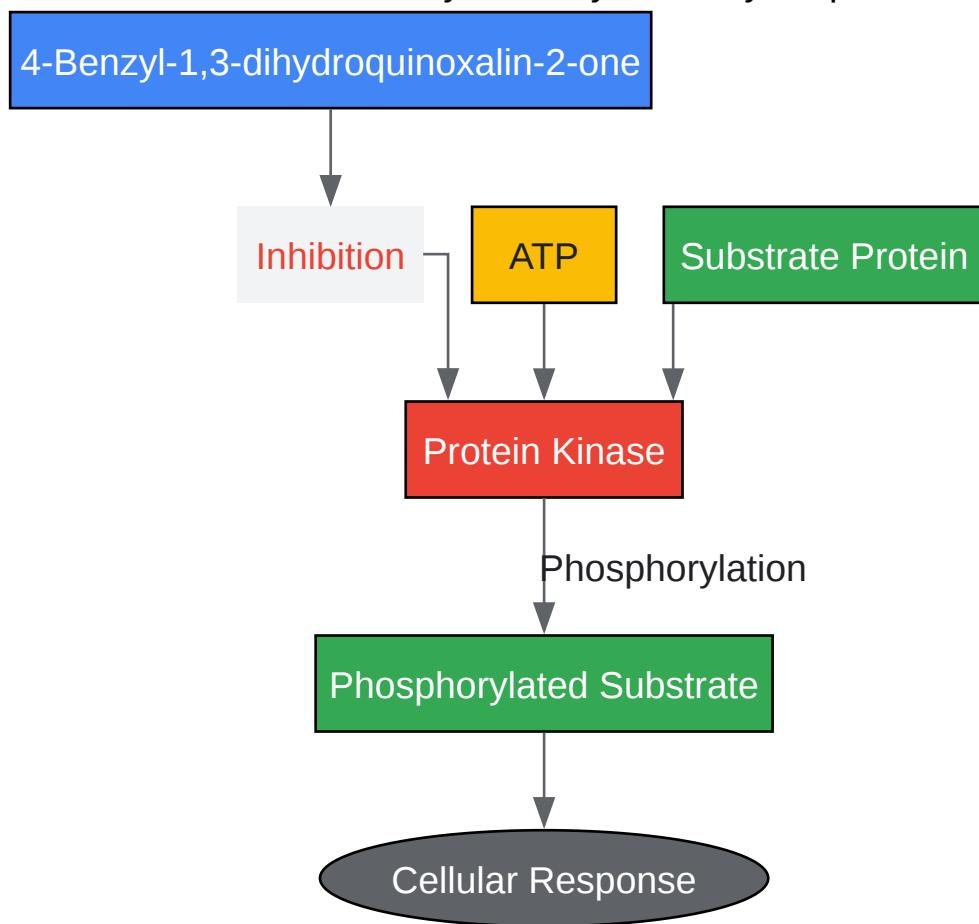
A significant number of quinoxaline derivatives exert their biological effects through the inhibition of protein kinases. These enzymes play a crucial role in cellular signaling pathways

that regulate cell growth, proliferation, and differentiation. Dysregulation of kinase activity is a hallmark of many diseases, including cancer.

While the specific kinase targets of **4-Benzyl-1,3-dihydroquinoxalin-2-one** are unknown, a plausible mechanism of action could involve its interaction with the ATP-binding site of a protein kinase.

Hypothesized Kinase Inhibition Pathway

Hypothesized Kinase Inhibition by 4-Benzyl-1,3-dihydroquinoxalin-2-one



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Caption: A diagram illustrating the potential mechanism of kinase inhibition by **4-Benzyl-1,3-dihydroquinoxalin-2-one**.

This guide serves as a foundational resource for researchers interested in **4-Benzyl-1,3-dihydroquinoxalin-2-one**. Further experimental investigation is necessary to fully characterize

its biological activities and therapeutic potential.

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